

Angulatin B: A Comprehensive Technical Overview of its Physicochemical Properties and Biological Activities

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Compound of Interest

Compound Name: *Angulatin B*

Cat. No.: *B12392270*

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Introduction

Angulatin B is a naturally occurring sesquiterpene polyol ester isolated from the root bark of *Celastrus angulatus*. As a member of the complex family of dihydro- β -agarofuran sesquiterpenoids, **Angulatin B** has garnered interest within the scientific community for its potential biological activities. This technical guide provides a detailed overview of the physicochemical properties of **Angulatin B**, experimental protocols for its isolation and characterization, and an exploration of its known biological effects, with a focus on data presentation in structured tables and visualization of relevant workflows.

Physicochemical Properties

The fundamental physicochemical properties of **Angulatin B** are summarized in the table below. These characteristics are crucial for its identification, purification, and formulation in research and development settings.

Property	Value	Source
Molecular Formula	C ₃₄ H ₄₆ O ₁₅	[1]
Molecular Weight	694.72 g/mol	[1]
Appearance	White powder	[2]
Melting Point	Not available in cited sources	
Solubility	Not available in cited sources	

Note: Specific quantitative data for melting point and solubility are not readily available in the public domain and would require experimental determination.

Spectroscopic Data

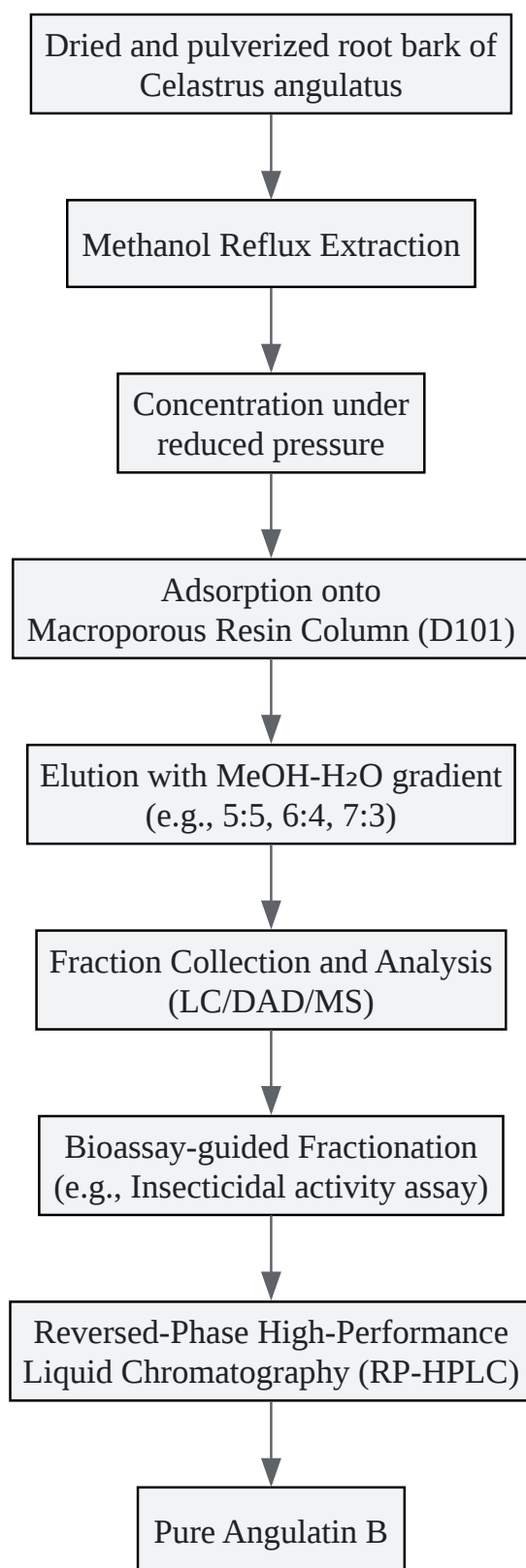
The structural elucidation of **Angulatin B** and related compounds relies heavily on a combination of spectroscopic techniques. While the complete spectral data for **Angulatin B** is not fully detailed in the available literature, typical spectroscopic characteristics for this class of compounds are presented below.

Technique	Description
UV-Vis Spectroscopy	Sesquiterpene esters from <i>Celastrus angulatus</i> containing an aromatic moiety typically exhibit absorption maxima around 232 nm and 275 nm. [2]
Infrared (IR) Spectroscopy	The IR spectrum of similar compounds reveals characteristic absorptions for ester carbonyl groups (around 1741 cm ⁻¹) and free hydroxyl groups (around 3510 cm ⁻¹). [2]
Mass Spectrometry (MS)	High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) is used to determine the precise molecular formula. [2]
Nuclear Magnetic Resonance (NMR) Spectroscopy	¹ H and ¹³ C NMR, in conjunction with 2D NMR techniques (COSY, HSQC, HMBC), are essential for the complete structural assignment of the complex sesquiterpene core and its ester substituents. [3] [4] [5] [6]

Experimental Protocols

Isolation and Purification of Sesquiterpene Esters from *Celastrus angulatus*

The following is a generalized experimental workflow for the isolation and purification of sesquiterpene esters, including **Angulatin B**, from the root bark of *Celastrus angulatus*. [\[2\]](#)



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Figure 1: General workflow for the isolation and purification of **Angulatin B**.

Detailed Methodologies:

- **Extraction:** The dried and pulverized root bark of *Celastrus angulatus* is subjected to reflux extraction with methanol.[2] This process is typically repeated multiple times to ensure exhaustive extraction of the target compounds.
- **Preliminary Fractionation:** The resulting crude extract is concentrated under reduced pressure and then subjected to column chromatography on a macroporous resin (e.g., D101). Elution is performed using a stepwise gradient of methanol in water.[2]
- **Bioassay-Guided Fractionation:** The collected fractions are analyzed by techniques such as LC/DAD/MS, and similar fractions are combined. These combined fractions are then screened for biological activity (e.g., insecticidal activity) to guide the subsequent purification steps.[2]
- **Final Purification:** The active fractions are further purified using reversed-phase high-performance liquid chromatography (RP-HPLC) to yield pure compounds, including **Angulatin B**. [2]

Biological Activity

Insecticidal Activity

Numerous studies have reported the insecticidal properties of sesquiterpene polyol esters isolated from *Celastrus angulatus*. These compounds, including congeners of **Angulatin B**, have demonstrated stomach toxicity against various insect larvae, such as *Mythimna separata* (armyworm).[2][3][5][6] The insecticidal activity is often evaluated using a leaf disc method, where the median knock-down dose (KD₅₀) is determined.[2]

Experimental Protocol for Insecticidal Activity Assay:

- **Sample Preparation:** Test compounds are dissolved in acetone.
- **Treatment:** Leaf discs of a specific area are treated with known amounts of the test samples. Acetone and a known insecticide (e.g., Celangulin V) can be used as negative and positive controls, respectively.

- Exposure: Fourth instar larvae of the target insect (e.g., *M. separata*) are fed with the treated leaf discs for a defined period (e.g., 12 hours).
- Observation: The number of knocked-down larvae is recorded after a set time (e.g., 24 hours), and the KD_{50} value is calculated.^[2]

Anti-inflammatory Activity

While some angulatin compounds from *Celastrus angulatus* have been investigated for their anti-inflammatory potential by measuring the inhibition of nitric oxide production in RAW 264.7 macrophages, the tested compounds did not show significant activity at the tested concentrations. At present, there is no specific information available in the searched literature regarding the anti-inflammatory activity of **Angulatin B** or the signaling pathways it may modulate.

Signaling Pathways

Currently, there is a lack of specific studies in the reviewed literature that elucidate the signaling pathways modulated by **Angulatin B**. Research on other natural products suggests potential interactions with various pathways, but this remains a key area for future investigation for **Angulatin B**.

Conclusion

Angulatin B is a complex natural product with established insecticidal properties characteristic of the sesquiterpene esters from *Celastrus angulatus*. While its basic physicochemical identifiers are known, a comprehensive profile including melting point, solubility, and detailed spectroscopic data requires further experimental investigation. The primary biological activity reported is its insecticidal effect, with standardized protocols available for its evaluation. A significant knowledge gap exists concerning its other potential biological activities and the underlying molecular mechanisms and signaling pathways. Future research should focus on filling these gaps to fully understand the therapeutic and biotechnological potential of **Angulatin B**.

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